

An In-depth Technical Guide to the Chemical Properties of Conivaptan-d4

Author: BenchChem Technical Support Team. Date: December 2025



Conivaptan-d4 is the deuterated analog of Conivaptan, a non-peptide dual antagonist of the arginine vasopressin (AVP) V1A and V2 receptors.[1][2] Due to its isotopic labeling, Conivaptan-d4 serves as an ideal internal standard for the quantification of Conivaptan in biological matrices during pharmacokinetic and metabolic studies, utilizing techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1][3][4] Its use significantly enhances the accuracy and precision of such analytical methods.[3]

This guide provides a comprehensive overview of the chemical properties of **Conivaptan-d4**, detailed experimental protocols for its application, and visualizations of its parent compound's signaling pathway and its use in experimental workflows.

Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of **Conivaptan-d4** and its non-deuterated parent compound, Conivaptan.

Table 1: Chemical Properties of **Conivaptan-d4** and Conivaptan



Property	Conivaptan-d4	Conivaptan
IUPAC Name	N-[4-[(4,5-dihydro-2-methylimidazo[4,5-d] [5]benzazepin-6(1H)- yl)carbonyl]phenyl-d4]-[1,1'-biphenyl]-2-carboxamide[1]	N-[4-(2-methyl-4,5-dihydro-3H-imidazo[4,5-d][5]benzazepine-6-carbonyl)phenyl]-2-phenylbenzamide[5][6]
Molecular Formula	C32H22D4N4O2[1][3][7]	C32H26N4O2[5][6]
Molecular Weight	502.61 g/mol [3][8][9]	498.57 g/mol [5][6]
CAS Number	1129433-63-1[1][3][7]	210101-16-9[5][6]
Synonyms	N/A	YM-087, Vaprisol[5][6]

Table 2: Physical Properties of Conivaptan-d4 and Conivaptan

Property	Conivaptan-d4	Conivaptan
Physical Form	Solid[1]	Solid[5]
Solubility	Soluble in DMSO[1]	Very slightly soluble in water (0.15 mg/mL at 23°C).[2][5][10] [11] Soluble in DMSO (≥ 100 mg/mL).[12]
Storage Temperature	-20°C[7]	-20°C (powder)[13]
Purity	≥99% deuterated forms (d1-d4)[1]	N/A

Experimental Protocols

Conivaptan-d4 is primarily utilized as an internal standard (IS) in bioanalytical methods. Below is a detailed methodology for the quantification of Conivaptan in human plasma using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) assay.



Protocol: Quantification of Conivaptan in Human Plasma via LC-MS/MS

This protocol is adapted from a validated method for detecting Conivaptan in human plasma, demonstrating the application of **Conivaptan-d4**.[14][15][16]

- 1. Materials and Reagents:
- Conivaptan standard (98.0% purity)[14][16]
- Conivaptan-d4 (Internal Standard, 98.9% purity)[14][16]
- HPLC-grade acetonitrile and methanol[14][16]
- HPLC-grade formic acid[14][16]
- Ammonium formate[14][16]
- Human drug-free plasma[17]
- Ultrapure water[17]
- 2. Preparation of Solutions:
- Stock Solutions: Prepare stock solutions of Conivaptan and Conivaptan-d4 by dissolving the compounds in a suitable solvent like DMSO.
- Calibration Standards and Quality Control (QC) Samples: Prepare calibration standards and QC samples by spiking appropriate amounts of the Conivaptan stock solution into drug-free human plasma to achieve a concentration range of 1–500 ng/mL.[14][15]
- Internal Standard Working Solution: Prepare a working solution of **Conivaptan-d4**.
- 3. Sample Preparation (Protein Precipitation):
- To a 100 μL aliquot of plasma sample (calibration standard, QC, or unknown sample), add the **Conivaptan-d4** internal standard working solution.



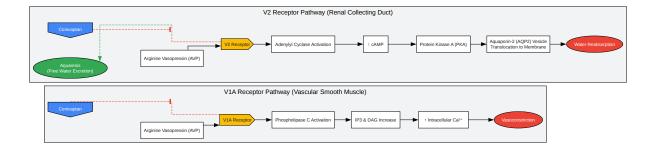
- Add acetonitrile to precipitate plasma proteins.[14][15][18]
- Vortex the mixture thoroughly.
- Centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.
- 4. LC-MS/MS Instrumentation and Conditions:
- Liquid Chromatography System: An Agilent 1100 HPLC system or equivalent.[17]
- Column: Grace Alltima HP C18 reverse-phase column (5 μm, 2.1 x 50 mm).[14][15][18]
- · Mobile Phase: A gradient elution using:
 - Solvent A: 0.1% formic acid and 5 mM ammonium formate in acetonitrile—water (1:9).[17]
 - Solvent B: 0.1% formic acid and 5 mM ammonium formate in acetonitrile—water (9:1).[17]
- Flow Rate: 0.4 mL/min.[17]
- Run Time: 4 minutes.[14][15]
- Mass Spectrometer: An API 4000 triple quadrupole mass spectrometer or equivalent, with electrospray ionization (ESI) in positive mode.[17]
- Monitoring Mode: Multiple Reaction Monitoring (MRM).[14][15]
- MRM Transitions:
 - o Conivaptan: $499.4 \rightarrow 300.0$ (quantitation) and $499.4 \rightarrow 181.0$ (qualification).[17]
 - Conivaptan-d4 (IS): 503.4 → 181.0.[17]
- 5. Data Analysis:
- Quantify Conivaptan in the samples by calculating the peak area ratio of the analyte to the internal standard (Conivaptan-d4).



- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their nominal concentrations.
- Determine the concentration of Conivaptan in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways and Experimental Workflows Mechanism of Action of Conivaptan

Conivaptan is a potent antagonist of both V1A and V2 vasopressin receptors.[2][19] The V1A receptors are primarily located on vascular smooth muscle cells, where their stimulation by arginine vasopressin (AVP) leads to vasoconstriction.[19] The V2 receptors are found in the renal collecting ducts and mediate antidiuresis by promoting water reabsorption.[19][20] By blocking these receptors, Conivaptan induces aquaresis—the excretion of free water without significant electrolyte loss—making it effective for treating euvolemic and hypervolemic hyponatremia.[19][20][21]



Click to download full resolution via product page

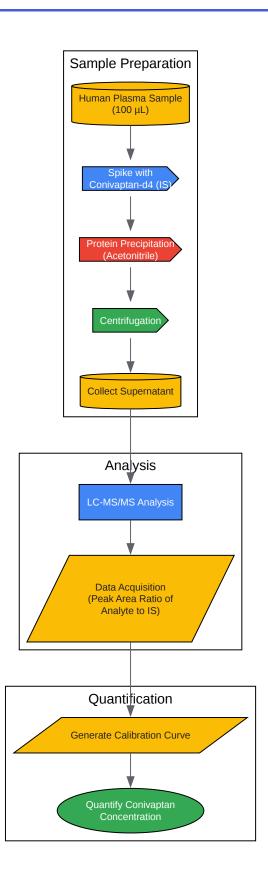


Caption: Mechanism of action of Conivaptan as a dual V1A and V2 vasopressin receptor antagonist.

Experimental Workflow

The following diagram illustrates the typical workflow for quantifying Conivaptan in human plasma samples using **Conivaptan-d4** as an internal standard.





Click to download full resolution via product page



Caption: Workflow for quantifying Conivaptan in plasma using **Conivaptan-d4** as an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. caymanchem.com [caymanchem.com]
- 2. Conivaptan and its role in the treatment of hyponatremia PMC [pmc.ncbi.nlm.nih.gov]
- 3. veeprho.com [veeprho.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Conivaptan | C32H26N4O2 | CID 151171 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. medkoo.com [medkoo.com]
- 7. apexbt.com [apexbt.com]
- 8. theclinivex.com [theclinivex.com]
- 9. Conivaptan-d4 CAS 1129433-63-1 | Axios Research [axios-research.com]
- 10. drugs.com [drugs.com]
- 11. accessdata.fda.gov [accessdata.fda.gov]
- 12. medchemexpress.com [medchemexpress.com]
- 13. selleckchem.com [selleckchem.com]
- 14. akjournals.com [akjournals.com]
- 15. researchgate.net [researchgate.net]
- 16. akjournals.com [akjournals.com]
- 17. akjournals.com [akjournals.com]
- 18. researchgate.net [researchgate.net]
- 19. Conivaptan: Evidence supporting its therapeutic use in hyponatremia PMC [pmc.ncbi.nlm.nih.gov]



- 20. go.drugbank.com [go.drugbank.com]
- 21. Conivaptan Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Conivaptan-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558148#conivaptan-d4-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com